

Crosstide Peptide: Comprehensive Application Notes for Handling and Storage

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Compound of Interest

Compound Name: *Crosstide*
CAS No.: *171783-05-4*
Cat. No.: *B550012*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and guidelines for the proper handling, storage, and quality control of **Crosstide** peptide. Adherence to these instructions is crucial for maintaining the peptide's integrity, ensuring experimental reproducibility, and maximizing its shelf-life.

Introduction to Crosstide

Crosstide is a synthetic peptide that serves as a substrate for several protein kinases, including Akt/PKB, MAPKAP kinase-1, and p70S6K. Its reliable performance in kinase assays is contingent upon its proper handling and storage to prevent degradation and ensure accurate experimental outcomes.

Quantitative Data Summary

Storage Conditions and Stability

Proper storage is paramount to prevent the degradation of **Crosstide** peptide. The following tables summarize the recommended storage conditions and expected stability for both lyophilized and reconstituted **Crosstide**.

Table 1: Storage of Lyophilized **Crosstide** Peptide

Storage Temperature	Recommended Duration	Conditions	Expected Stability
Room Temperature	Short-term (days to weeks)	Desiccated, protected from light	Stable for brief periods
4°C	Mid-term (up to 1 year)	Desiccated, protected from light	Generally stable
-20°C	Long-term (1-2 years)	Desiccated, protected from light	Highly stable
-80°C	Extended long-term (3-5+ years)	Desiccated, protected from light	Optimal for maximum stability

Table 2: Storage of Reconstituted **Crosstide** Peptide

Storage Temperature	Recommended Duration	Conditions	Expected Stability
4°C	Short-term (up to 1 week)	Sterile buffer (pH 5-7), protected from light	Limited stability
-20°C	Mid-term (up to 3-4 months)	Aliquoted, sterile buffer (pH 5-7), protected from light	Good stability, avoid freeze-thaw cycles
-80°C	Long-term (up to 1 year)	Aliquoted, sterile buffer (pH 5-7), protected from light	Best for long-term solution storage

Crosstide Peptide Solubility

The solubility of **Crosstide** peptide depends on its amino acid sequence and the presence of any modifications. The following table provides general guidelines for solubilizing **Crosstide**. It is always recommended to test the solubility of a small amount of the peptide before dissolving the entire sample.

Table 3: Solubility Guidelines for **Crosstide** Peptide

Solvent	Recommendation	Procedure
Sterile, distilled water	First choice.	Add the desired volume of water to the peptide vial and gently vortex.
Dilute Acetic Acid (0.1%)	For basic peptides or if insoluble in water.	Dissolve the peptide in a small amount of 0.1% acetic acid, then dilute with buffer to the desired concentration.
Dimethyl sulfoxide (DMSO)	For hydrophobic peptides.	Dissolve the peptide in a minimal amount of DMSO, then slowly add the solution to an aqueous buffer with gentle mixing.

Experimental Protocols

Protocol for Reconstitution of **Crosstide** Peptide

This protocol outlines the steps for reconstituting lyophilized **Crosstide** peptide to a stock solution.

Materials:

- Vial of lyophilized **Crosstide** peptide
- Appropriate sterile solvent (e.g., sterile distilled water, 0.1% acetic acid, or DMSO)
- Sterile, low-protein-binding microcentrifuge tubes

- Pipettes and sterile tips
- Vortex mixer

Procedure:

- **Equilibrate:** Allow the vial of lyophilized **Crosstide** peptide to warm to room temperature before opening. This prevents condensation from forming inside the vial.
- **Centrifuge:** Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- **Solvent Addition:** Carefully add the calculated volume of the chosen sterile solvent to the vial to achieve the desired stock concentration.
- **Dissolution:** Gently vortex or swirl the vial until the peptide is completely dissolved. Avoid vigorous shaking, which can cause peptide aggregation.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the reconstituted peptide stock solution into single-use, sterile, low-protein-binding microcentrifuge tubes.
- **Storage:** Immediately store the aliquots at -20°C or -80°C for long-term storage.

Protocol for Quality Control of Crosstide Peptide via HPLC

This protocol provides a general method for assessing the purity of a **Crosstide** peptide sample using High-Performance Liquid Chromatography (HPLC).

Materials:

- Reconstituted **Crosstide** peptide sample
- HPLC system with a UV detector
- C18 reverse-phase HPLC column
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in HPLC-grade water

- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in HPLC-grade acetonitrile
- Syringe filters (0.22 μm)

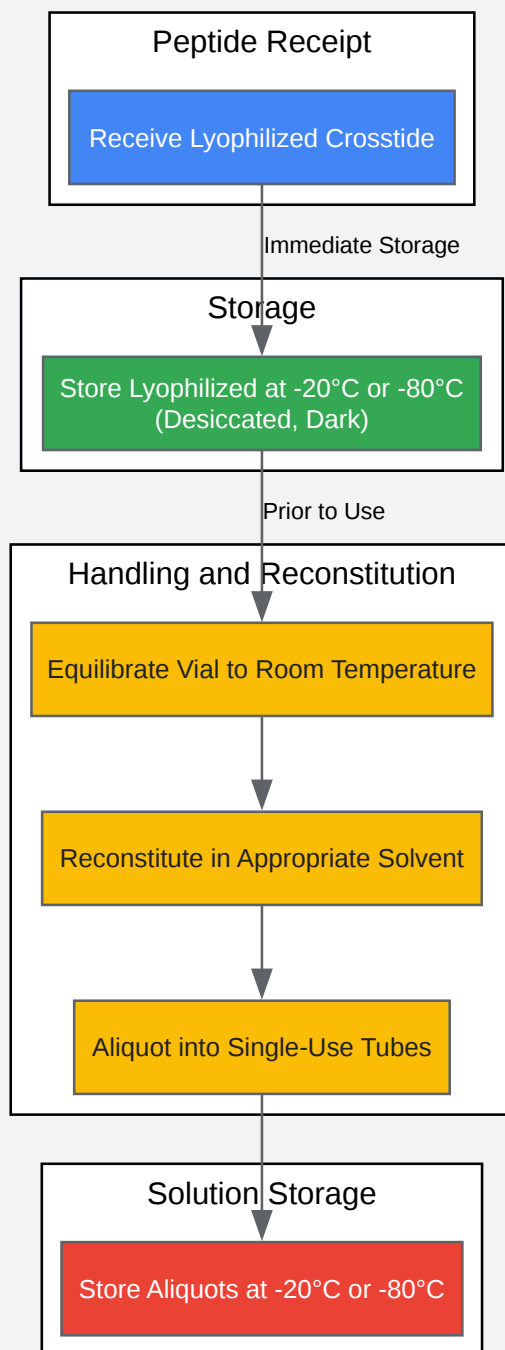
Procedure:

- Sample Preparation: Dilute the reconstituted **Crosstide** peptide to a suitable concentration (e.g., 1 mg/mL) with Mobile Phase A. Filter the sample through a 0.22 μm syringe filter to remove any particulates.
- HPLC System Setup:
 - Equilibrate the C18 column with a mixture of Mobile Phase A and B (e.g., 95% A, 5% B) at a constant flow rate (e.g., 1 mL/min).
 - Set the UV detector to a wavelength of 214 nm or 280 nm.
- Injection: Inject a specific volume of the prepared sample (e.g., 20 μL) onto the column.
- Elution Gradient: Run a linear gradient of increasing Mobile Phase B concentration to elute the peptide and any impurities. A typical gradient might be from 5% to 95% Mobile Phase B over 30 minutes.
- Data Analysis:
 - Integrate the peaks in the resulting chromatogram.
 - Calculate the purity of the **Crosstide** peptide by dividing the area of the main peak by the total area of all peaks and multiplying by 100. A purity of >95% is generally considered acceptable for most research applications.

Visualized Workflows

The following diagrams illustrate key workflows for handling and storing **Crosstide** peptide.

Recommended Handling and Storage Workflow for Crosstide Peptide

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Caption: Workflow for receiving, storing, and handling **Crosstide** peptide.

Caption: Decision tree for selecting a solvent for **Crosstide** reconstitution.

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